

A Comprehensive Analysis of 5,9-Dioxodecanoic Acid

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Compound of Interest

Compound Name: 5,9-Dioxodecanoic acid

Cat. No.: B15475448

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This technical guide provides a detailed examination of the chemical structure, properties, and logical composition of **5,9-Dioxodecanoic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Structure and Identification

5,9-Dioxodecanoic acid is a modified fatty acid characterized by a ten-carbon backbone. The structure is defined by a carboxylic acid group (-COOH) at the first carbon (C1), and two ketone (oxo) functional groups (=O) at the fifth (C5) and ninth (C9) carbon positions. This arrangement of functional groups makes it a dicarbonyl compound and a derivative of decanoic acid.

The systematic IUPAC name, **5,9-Dioxodecanoic acid**, precisely describes this structure:

- Decanoic acid: Specifies a ten-carbon aliphatic chain with a carboxylic acid as the primary functional group.
- 5,9-Dioxo: Indicates the presence of two ketone groups, located at the fifth and ninth carbon atoms of the chain, respectively. The numbering of the carbon chain begins at the carboxylic acid carbon.

Physicochemical Properties

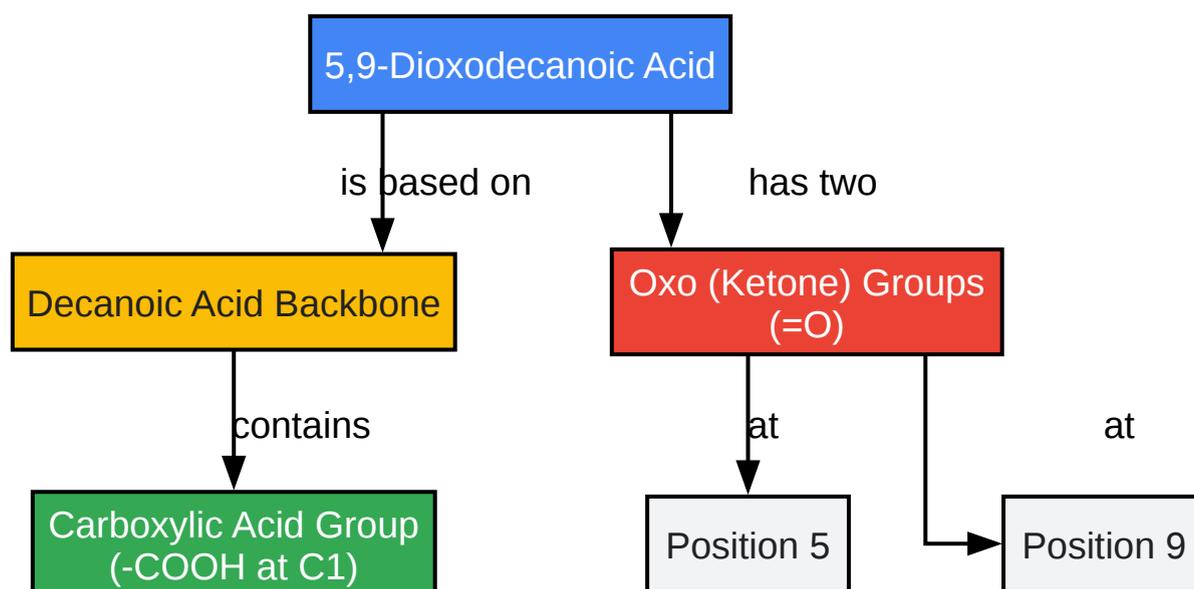
A summary of the key identifiers and properties of **5,9-Dioxodecanoic acid** is presented below. This data is essential for experimental design, including solubility testing, formulation, and

analytical characterization.

| Property | Value |
|-------------------|--|
| IUPAC Name | 5,9-Dioxodecanoic acid |
| Molecular Formula | C ₁₀ H ₁₆ O ₄ |
| Molecular Weight | 200.23 g/mol |
| SMILES String | CC(=O)CCCC(=O)CCCC(=O)O |
| InChI Key | YWSCNQNVIIJMIQJ-UHFFFAOYSA-N |
| CAS Number | 53603-18-2 |
| Appearance | White to off-white solid (predicted) |
| Solubility | Soluble in polar organic solvents |

Structural Visualization

To better understand the relationship between the compound's name and its chemical structure, the following diagram illustrates the logical breakdown of its constituent parts.



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Logical decomposition of **5,9-Dioxodecanoic acid**.

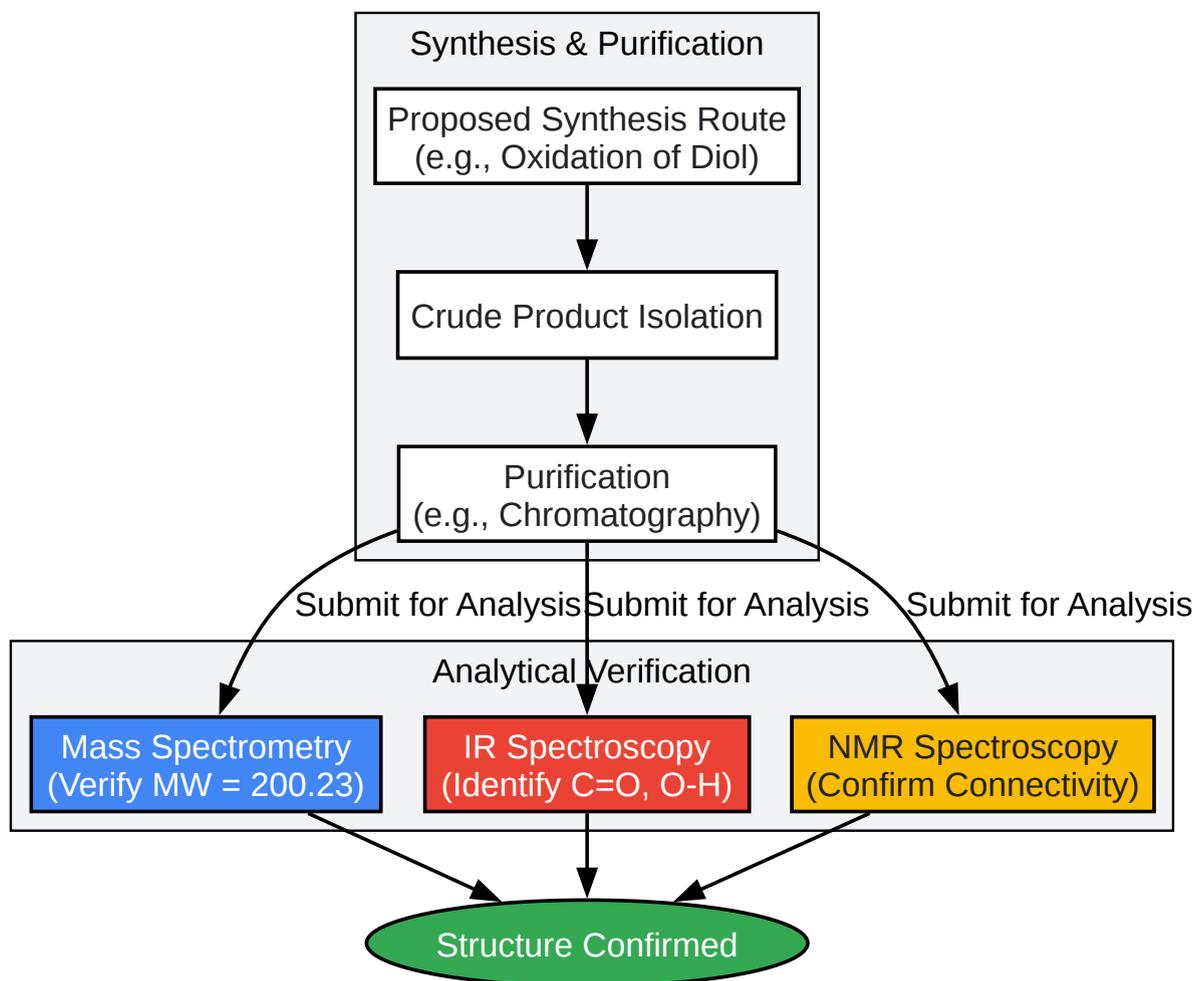
Experimental Considerations

While specific experimental protocols for the synthesis of **5,9-Dioxodecanoic acid** are not widely published, its structure suggests that it could be synthesized through methods such as the oxidation of corresponding diols (5,9-dihydroxydecanoic acid) or the ozonolysis of an unsaturated precursor like oleic acid, followed by oxidative workup.

Researchers investigating this molecule should consider standard analytical techniques for verification:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the carbon backbone and the positions of the protons relative to the functional groups.
- Mass Spectrometry (MS): To verify the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the carboxylic acid (O-H and C=O stretches) and ketone (C=O stretch) functional groups.

The workflow for a typical structural verification process is outlined in the diagram below.



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General workflow for synthesis and structural confirmation.

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